

2-Chloroethanol physical and chemical properties

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Compound of Interest

Compound Name: 2-Chloroethanol

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An In-depth Technical Guide to the Physical and Chemical Properties of **2-Chloroethanol**

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Chloroethanol, also known as ethylene chlorohydrin, is the simplest beta-halohydrin with the chemical formula $\text{HOCH}_2\text{CH}_2\text{Cl}$.^[1] It is a bifunctional molecule containing both an alkyl chloride and a primary alcohol functional group.^[1] This colorless liquid possesses a faint, ether-like odor and is miscible with water and many organic solvents.^{[1][2]} Historically, it was a significant precursor in the large-scale production of ethylene oxide, a process that has since been largely replaced by the direct oxidation of ethylene.^{[1][3]} Currently, **2-chloroethanol** is utilized in the synthesis of pharmaceuticals, biocides, plasticizers, and dyes.^{[1][4]} It also serves as a solvent for various materials, including cellulose acetate and ethyl cellulose.^[1] From a toxicological and environmental standpoint, **2-chloroethanol** is a metabolite in the degradation of 1,2-dichloroethane.^[1]

Physical Properties of 2-Chloroethanol

2-Chloroethanol is a colorless liquid at room temperature.^[5] It is fully miscible with water, ethanol, acetone, and benzene.^[3] The presence of both a hydroxyl group and a chlorine atom imparts a polar character to the molecule, contributing to its solubility in polar solvents.^[6] An azeotrope with water is formed, which boils at 97.8 °C and contains 42% water by weight.^[3]

Table 1: Physical Properties of **2-Chloroethanol**

Property	Value
Molecular Formula	C2H5ClO
Molar Mass	80.51 g/mol [2]
Appearance	Colorless liquid[1]
Odor	Faint, ether-like[1]
Density	1.201 g/mL at 25 °C[1][7]
Melting Point	-62.6 °C[1] to -89 °C[7][8]
Boiling Point	127–131 °C[1][2]
Solubility in Water	Miscible[1][2]
Vapor Pressure	700 Pa (5 mmHg) at 20 °C[2][7]
Vapor Density	2.78 (air = 1)[7]
Flash Point	55 °C[2]
Autoignition Temperature	425 °C[3]
Refractive Index	1.441 (at 20 °C)[7][9]

Chemical Properties of 2-Chloroethanol

2-Chloroethanol exhibits reactivity characteristic of both alcohols and alkyl chlorides.[3] It can undergo dehydrohalogenation in the presence of an alkali hydroxide to yield ethylene oxide.[2] The compound reacts with various amines, with the rate of reaction following the order: n-amylamine > cyclohexylamine > aniline.[3] Its reaction with ammonia produces monoethanolamine, and with tertiary amines, it forms quaternary ammonium compounds.[3] Furthermore, **2-chloroethanol** can be oxidized to monochloroacetic acid.[3]

Table 2: Key Chemical Reactions of **2-Chloroethanol**

Reactant	Product(s)	Reaction Type
Alkali Hydroxide (e.g., NaOH)	Ethylene oxide, NaCl, H ₂ O	Dehydrohalogenation[1]
Alcohols/Phenols (basic conditions)	Hydroxyethyl ethers	Etherification[3]
Ammonia	Monoethanolamine	Amination[3]
Tertiary Amines	Quaternary ammonium compounds	Quaternization[3]
Cyanides	Nitriles	Nucleophilic Substitution[3]
Aldehydes	Acetals	Acetal Formation[3]
Phosgene	2-Chloroethyl chloroformate	Acylation[3]
Oxidation	Monochloroacetic acid	Oxidation[3]

Spectroscopic Data

The structural features of **2-chloroethanol** give rise to distinct spectroscopic signatures.

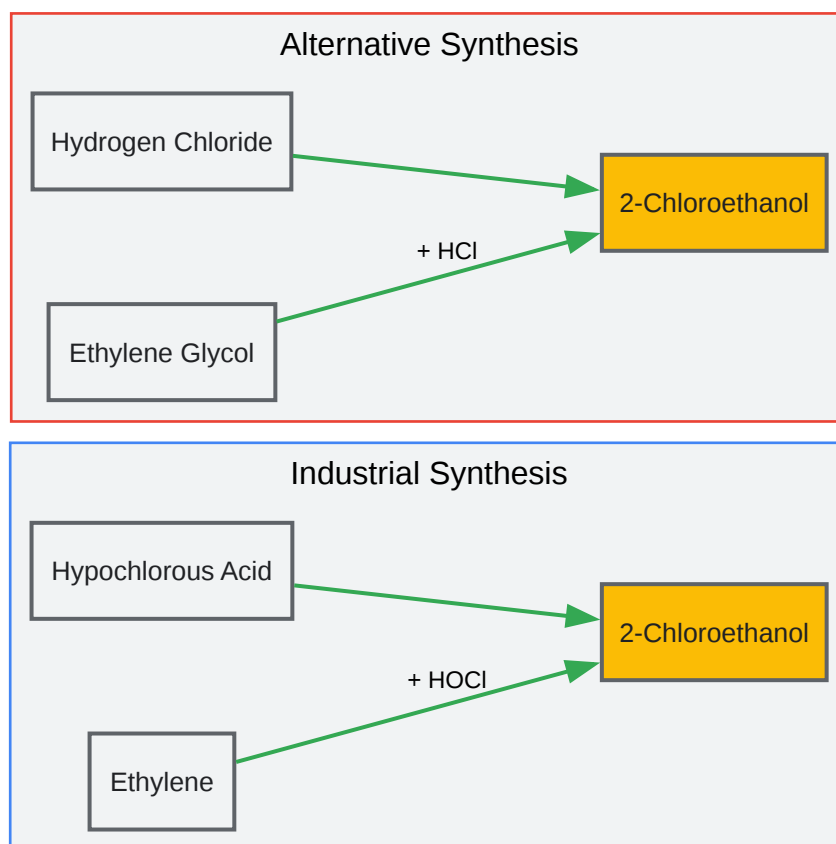
Table 3: ¹H and ¹³C NMR Spectroscopic Data for **2-Chloroethanol**

Nucleus	Chemical Shift (δ, ppm)	Multiplicity
¹ H NMR (in CDCl ₃)		
-CH ₂ Cl	~3.75	Triplet[10]
-CH ₂ OH	~3.60	Triplet[10]
-OH	Variable (broad)	Singlet[10]
¹³ C NMR (in D ₂ O)		
-CH ₂ OH	64.725	[11]
-CH ₂ Cl	48.874	[11]

Synthesis of 2-Chloroethanol

Industrially, **2-chloroethanol** is primarily synthesized through the reaction of ethylene with hypochlorous acid.[1][12] An alternative laboratory-scale synthesis involves the reaction of ethylene glycol with hydrogen chloride gas.[2][13]

Synthesis Pathways of 2-Chloroethanol

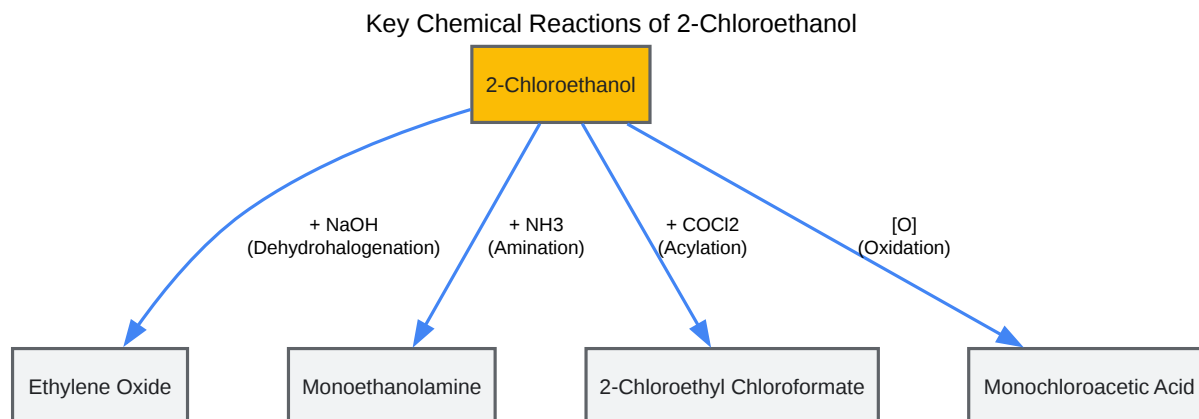


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Caption: Industrial and alternative synthesis routes for **2-Chloroethanol**.

Key Chemical Reactions

2-Chloroethanol's bifunctional nature allows it to participate in a variety of chemical transformations.



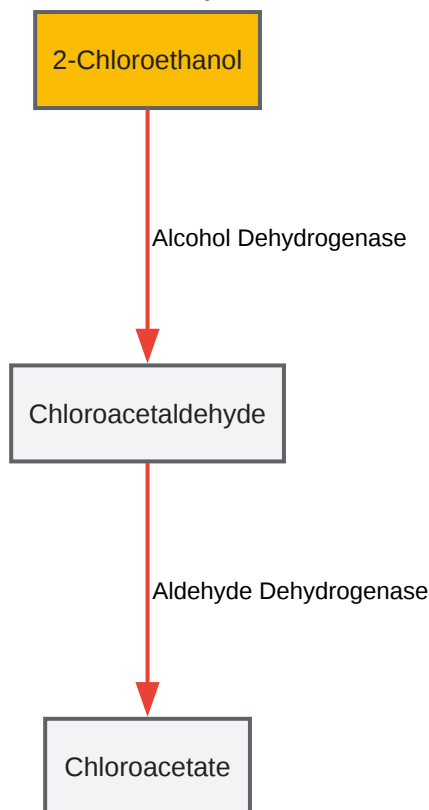
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Caption: Overview of significant reactions involving **2-Chloroethanol**.

Metabolic and Degradation Pathways

In biological systems, **2-chloroethanol** is metabolized into more toxic compounds. The degradation in some bacteria follows a similar oxidative pathway.^[14]

Metabolic Pathway of 2-Chloroethanol



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Caption: The metabolic conversion of **2-Chloroethanol** in biological systems.

Experimental Protocols

Determination of Physical Properties

Standard laboratory procedures are employed for the determination of the physical properties of **2-chloroethanol**.

- **Boiling Point:** The boiling point can be determined by simple distillation. The liquid is heated in a distillation apparatus, and the temperature at which the vapor pressure equals the atmospheric pressure and the liquid actively boils is recorded.
- **Density:** The density is measured using a pycnometer or a digital density meter. The mass of a known volume of the substance is determined at a specific temperature, typically 25 °C.

- Solubility: The miscibility with water and other solvents can be observed by mixing known volumes of **2-chloroethanol** and the solvent and observing for phase separation.

Analysis of 2-Chloroethanol in Food Matrices by GC-MS/MS

The following protocol is a generalized procedure based on the QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) extraction method coupled with Gas Chromatography-Tandem Mass Spectrometry (GC-MS/MS).[\[15\]](#)[\[16\]](#)

- Sample Preparation and Extraction:
 - Weigh a homogenized sample (e.g., 2-10 g) into a 50 mL centrifuge tube.
 - For dry matrices, add a specific volume of cold water to hydrate the sample.[\[16\]](#)
 - Add cold acetonitrile as the extraction solvent.
 - Add a QuEChERS salt packet (containing MgSO_4 , NaCl, and citrate buffers) and shake vigorously.[\[16\]](#)
 - Centrifuge the sample to separate the layers.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:
 - Transfer an aliquot of the acetonitrile supernatant to a d-SPE tube containing a mixture of sorbents (e.g., PSA, C18) and MgSO_4 .
 - Vortex and centrifuge the tube.
- GC-MS/MS Analysis:
 - Transfer the cleaned extract into a GC vial for analysis.
 - Inject a small volume (e.g., 1-2 μL) of the extract into the GC-MS/MS system.
 - The separation is typically performed on a wax-type capillary column.

- The mass spectrometer is operated in Multiple Reaction Monitoring (MRM) mode for sensitive and selective quantification of **2-chloroethanol**.

Safety and Handling

2-Chloroethanol is highly toxic and can be fatal if swallowed, inhaled, or absorbed through the skin.[8] It is a flammable liquid and its vapors can form explosive mixtures with air.[17] When heated to decomposition, it emits highly toxic fumes of hydrogen chloride and phosgene.[4]

- Personal Protective Equipment (PPE): Wear tightly fitting safety goggles, a face shield, a fire-resistant lab coat, and appropriate chemical-resistant gloves (e.g., fluorinated rubber).[8][18]
- Handling: Handle in a certified chemical fume hood.[18] Keep away from sources of ignition and take measures to prevent the buildup of electrostatic charge.[8]
- Storage: Store in a cool, dry, well-ventilated area in a tightly closed container, away from incompatible materials such as strong bases and oxidizing agents.[4][8]
- First Aid: In case of exposure, seek immediate medical attention. If inhaled, move to fresh air. If on skin, wash immediately with soap and plenty of water. If in eyes, rinse with plenty of water.[8][17]

Conclusion

2-Chloroethanol is a versatile chemical with a range of applications, stemming from its bifunctional nature. A thorough understanding of its physical and chemical properties, as well as its reactivity and toxicity, is crucial for its safe handling and effective use in research and industrial settings. The provided data and protocols offer a comprehensive guide for professionals working with this compound.

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